

Isopropyl 2-methylbutyrate chemical properties and structure

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Compound of Interest

Compound Name: *Isopropyl 2-methylbutyrate*

Cat. No.: *B1580992*

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An In-Depth Technical Guide to **Isopropyl 2-Methylbutyrate**: Structure, Properties, and Scientific Applications

Introduction

Isopropyl 2-methylbutyrate is a branched-chain fatty acid ester recognized for its potent fruity aroma, reminiscent of apple, pear, and banana.[1][2][3] While its primary commercial value lies in the flavor and fragrance industries, its unique molecular architecture provides a compelling case study for researchers and formulation scientists.[1][4][5] This guide offers a detailed examination of the compound's chemical and physical properties, moving beyond descriptive data to explore the underlying structural determinants, relevant analytical protocols, and key reactivity pathways. The content is structured to provide drug development professionals and researchers with a foundational understanding of the molecule's behavior, from bench-scale synthesis to its application as an excipient or synthetic intermediate.

Molecular Structure and Identification

The physicochemical and organoleptic properties of **Isopropyl 2-methylbutyrate** are a direct consequence of its molecular structure. Understanding this structure is fundamental to predicting its behavior in various chemical environments.

Chemical Identity

Precise identification is critical for regulatory compliance and scientific reproducibility. The compound is registered under several international identifiers.

Identifier	Value	Source
IUPAC Name	propan-2-yl 2-methylbutanoate	[4][6]
CAS Number	66576-71-4	[1][7][8]
Molecular Formula	C ₈ H ₁₆ O ₂	[1][4][7]
Molecular Weight	144.21 g/mol	[1][8][9]
FEMA Number	3699	[4][8]
InChI Key	DIRDKDDFAMNBNY-UHFFFAOYSA-N	[4][10][11]
SMILES	<chem>CCC(C)C(=O)OC(C)C</chem>	[4]
Synonyms	Isopropyl 2-methylbutanoate, 2-Methylbutyric acid isopropyl ester	[1][10][11]

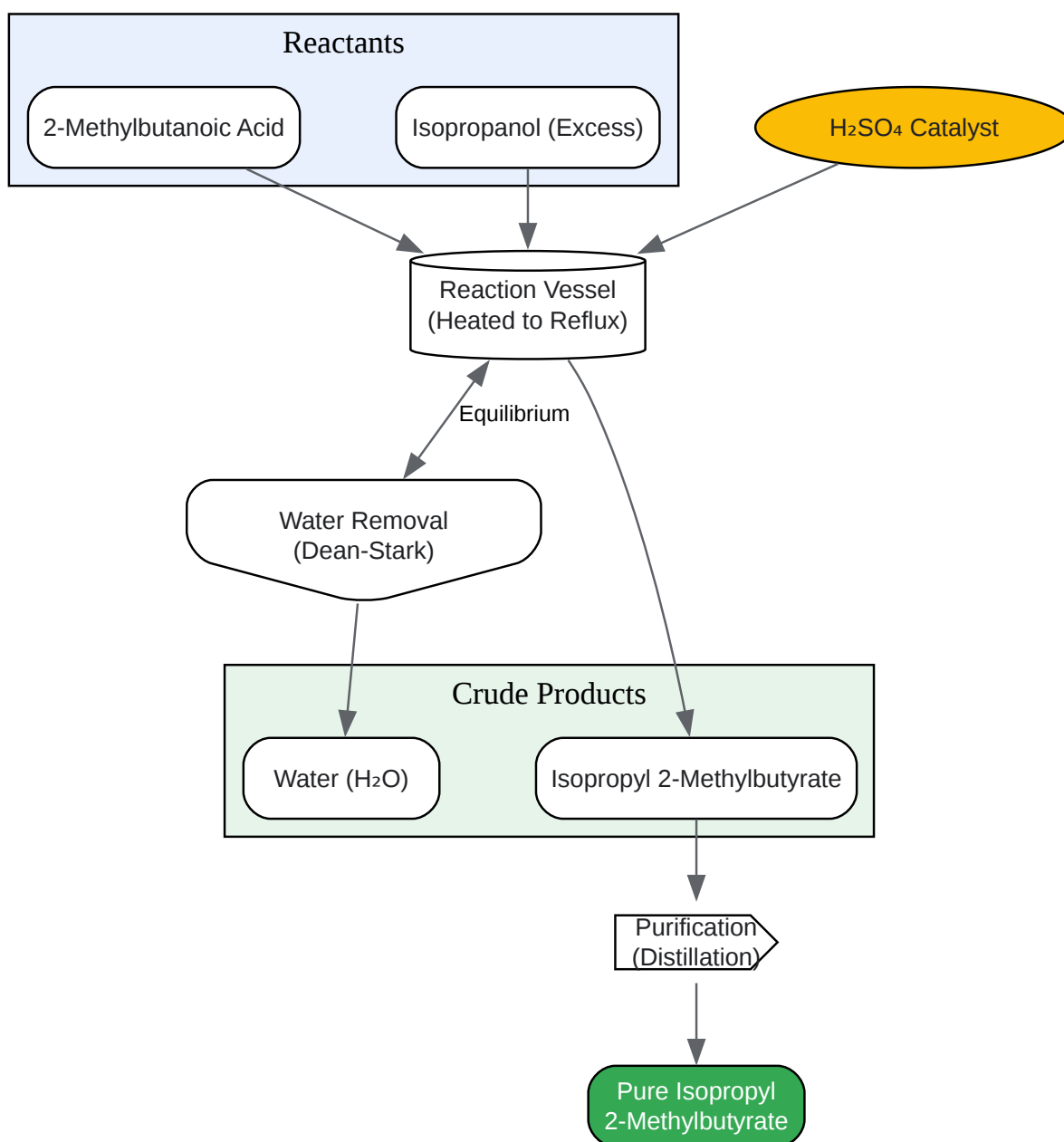
Structural Elucidation

Isopropyl 2-methylbutyrate is the ester formed from the condensation of 2-methylbutanoic acid and isopropyl alcohol.[11] Its structure is characterized by two key features that dictate its properties:

- **Ester Functional Group:** The C(=O)O linkage is a polar region within an otherwise non-polar molecule. This group acts as a hydrogen bond acceptor but not a donor, influencing its solubility and volatility.[7]
- **Branched Alkyl Chains:** Both the acid and alcohol portions of the ester are branched. This steric hindrance around the ester linkage provides a degree of protection against hydrolysis compared to linear esters. Furthermore, the branching lowers the boiling point relative to its linear isomer (e.g., n-octanoic acid) by disrupting efficient intermolecular packing. A critical feature is the presence of a chiral center at the C2 position of the butanoate moiety, meaning

the molecule exists as a racemic mixture of (R)- and (S)-enantiomers unless a stereospecific synthesis is employed.[4]

2D Structural Representation



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